

# Personal protective equipment for handling Trihydro(tetrahydrofuran)boron-d3

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## Compound of Interest

Compound Name: Trihydro(tetrahydrofuran)boron-d3

Cat. No.: B15555618

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## Essential Safety and Handling Guide for Trihydro(tetrahydrofuran)boron-d3

Audience: Researchers, scientists, and drug development professionals.

This guide provides critical safety and logistical information for the handling and disposal of **Trihydro(tetrahydrofuran)boron-d3**, a deuterated analog of Borane-tetrahydrofuran complex. The safety precautions for the deuterated compound are identical to those for the non-deuterated form. This document is intended to supplement, not replace, your institution's standard operating procedures and a thorough review of the Safety Data Sheet (SDS).

## Immediate Safety Information

**Trihydro(tetrahydrofuran)boron-d3** is a highly flammable and water-reactive compound that may form explosive peroxides upon storage.<sup>[1][2]</sup> It is crucial to handle this reagent under an inert atmosphere, away from ignition sources and water.<sup>[3][4][5]</sup>

Emergency Contact: In case of an emergency, immediately contact your institution's Environmental Health and Safety (EHS) office and follow their established protocols.

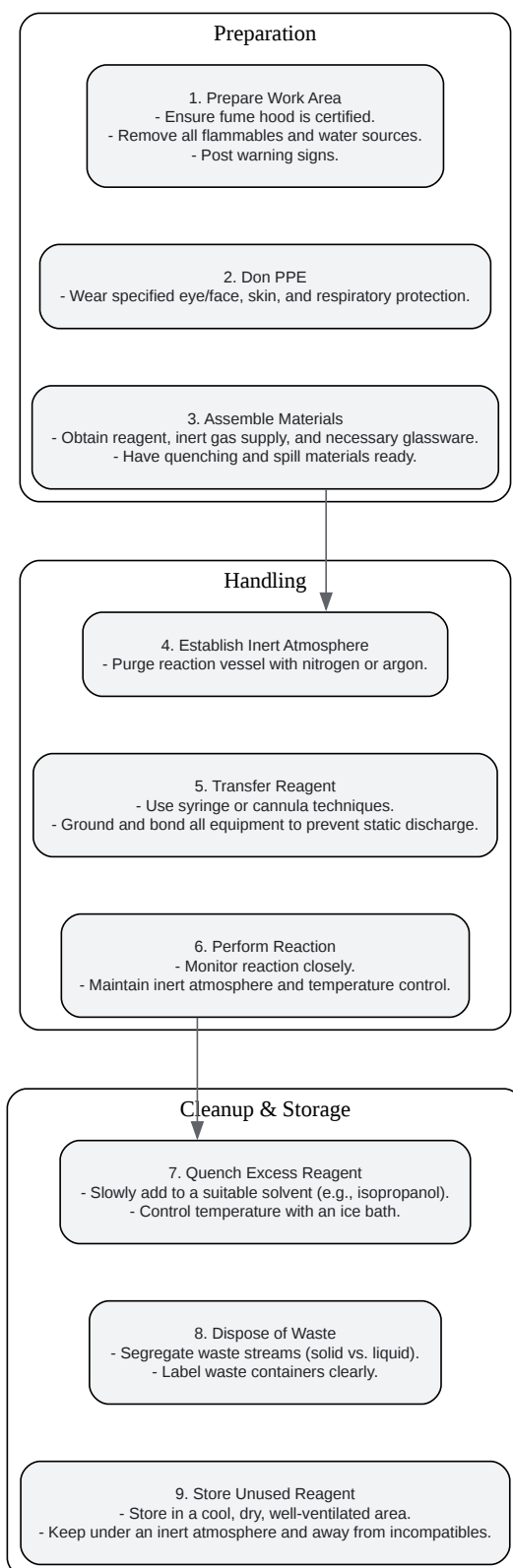
## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Trihydro(tetrahydrofuran)boron-d3**. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications and Regulations
Eyes/Face	Safety Goggles and Face Shield	Must conform to OSHA 29 CFR 1910.133 or European Standard EN166.[3]
Skin	Flame-Resistant Lab Coat and Impervious Gloves	Wear fire/flammable resistant and impervious clothing.[4] Gloves must be inspected prior to use and satisfy EU Directive 89/686/EEC and the standard EN 374.[4]
Respiratory	Chemical Fume Hood or Respirator	All handling should occur in a well-ventilated area, preferably a chemical fume hood.[6] If exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[3]

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of this reagent. The following workflow outlines the key steps from preparation to temporary storage.



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**Caption:** Step-by-step workflow for handling **Trihydro(tetrahydrofuran)boron-d3**.

## Disposal Plan

Proper disposal of **Trihydro(tetrahydrofuran)boron-d3** and associated waste is critical to ensure safety and environmental compliance.

### Waste Streams:

- Unused Reagent and Contaminated Solutions:
  - Quenching: Excess or unreacted **Trihydro(tetrahydrofuran)boron-d3** must be quenched before disposal. A recommended method is the slow addition of the borane solution to a stirred, cooled (ice bath) flask containing an alcohol such as isopropanol. The reaction can be vigorous, so the addition must be controlled carefully.
  - Collection: Collect the quenched solution in a clearly labeled hazardous waste container.
- Contaminated Solid Waste:
  - Collection: All solid materials that have come into contact with **Trihydro(tetrahydrofuran)boron-d3**, such as gloves, absorbent pads, and glassware, should be collected in a separate, clearly labeled hazardous waste container.
  - Treatment: Do not attempt to decontaminate solid waste with water.<sup>[6]</sup>

### Labeling and Storage of Waste:

- All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name, and the associated hazards (Flammable, Water-Reactive).
- Store waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.

### Regulatory Compliance:

- All waste disposal must be conducted in accordance with local, state, and federal regulations.<sup>[7]</sup>

- Consult your institution's EHS department for specific guidance on waste stream management and disposal procedures. Chemical waste generators are responsible for the correct classification and disposal of their waste.[3][5]

## Spill and Emergency Procedures

### Minor Spills:

- Alert personnel in the immediate area.
- Wearing appropriate PPE, cover the spill with a dry, inert absorbent material such as sand, earth, or vermiculite.[6]
- Do NOT use water or combustible materials.[6]
- Using non-sparking tools, collect the absorbed material into a loosely-covered container for disposal.[6][8]
- Ventilate the area and wash the spill site once the material is removed.

### Major Spills:

- Evacuate the area immediately and alert others.
- Contact your institution's emergency response team and EHS department.
- Provide them with the location and nature of the spill.
- Do not attempt to clean up a major spill without specialized training and equipment.

### First Aid:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[3]
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.[3][6]

- Inhalation: Move the affected person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

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## References

- 1. [pim-resources.coleparmer.com](http://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](http://pim-resources.coleparmer.com)]
- 2. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 3. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 4. [chemicalbook.com](http://chemicalbook.com) [[chemicalbook.com](http://chemicalbook.com)]
- 5. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 6. [static.cymitquimica.com](http://static.cymitquimica.com) [[static.cymitquimica.com](http://static.cymitquimica.com)]
- 7. [datasheets.scbt.com](http://datasheets.scbt.com) [[datasheets.scbt.com](http://datasheets.scbt.com)]
- 8. [assets.thermofisher.com](http://assets.thermofisher.com) [[assets.thermofisher.com](http://assets.thermofisher.com)]
- To cite this document: BenchChem. [Personal protective equipment for handling Trihydro(tetrahydrofuran)boron-d3]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15555618#personal-protective-equipment-for-handling-trihydro-tetrahydrofuran-boron-d3>]

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